

3-Methyl-5-vinylpyridine in Adhesive Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: 3-Methyl-5-vinylpyridine

Cat. No.: B1300887

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Detailed research and application data specifically for **3-methyl-5-vinylpyridine** as a monomer in adhesive formulations are not extensively available in publicly accessible literature. The following application notes and protocols are based on established principles for closely related vinylpyridine isomers, such as 2-vinylpyridine, 4-vinylpyridine, and 2-methyl-5-vinylpyridine, which are commonly used in adhesive applications. These protocols serve as a starting point and will require optimization and validation for the specific use of **3-methyl-5-vinylpyridine**.

Introduction

Vinylpyridines are a class of monomers that are valuable in the formulation of specialty polymers and adhesives due to the presence of the vinyl group for polymerization and the nitrogen atom in the pyridine ring. The pyridine moiety can enhance adhesion to various substrates, particularly metals and textiles, through hydrogen bonding and potential acid-base interactions. **3-Methyl-5-vinylpyridine**, as a member of this class, is a potential candidate for incorporation into adhesive systems to improve bond strength and thermal stability. Its primary application is anticipated in copolymer systems, such as in pressure-sensitive adhesives (PSAs) and structural adhesives, as well as in latex formulations for textile-to-rubber adhesion.

Physicochemical Properties

A comprehensive set of experimentally verified physical properties for **3-methyl-5-vinylpyridine** is not readily available. The properties of the closely related isomer, 2-methyl-5-vinylpyridine, and the parent compound, 3-methylpyridine, are provided below for reference and estimation.

Property	3-Methyl-5-vinylpyridine (CAS: 51961-51-4)	2-Methyl-5-vinylpyridine (CAS: 140-76-1)[1]	3-Methylpyridine (CAS: 108-99-6)[2][3]
Molecular Formula	C ₈ H ₉ N	C ₈ H ₉ N	C ₆ H ₇ N
Molecular Weight	119.16 g/mol	119.16 g/mol	93.13 g/mol
Appearance	Not specified	Clear to faintly opalescent liquid	Colorless liquid
Boiling Point	Not specified	177 °C	144 °C
Melting Point	Not specified	-14.3 °C	-18 °C
Density	Not specified	0.944 g/cm ³	0.957 g/mL
Refractive Index	Not specified	1.5400-1.5454 at 20 °C	Not specified
pKa (conjugate acid)	Not specified	5.67	Not specified

Applications in Adhesive Formulations

As a Co-monomer in Pressure-Sensitive Adhesives (PSAs)

The incorporation of **3-methyl-5-vinylpyridine** as a co-monomer in acrylic or styrenic PSA formulations can potentially enhance adhesion to polar substrates and improve cohesive strength. The pyridine group can act as a functional site for crosslinking.

In Resorcinol-Formaldehyde-Latex (RFL) Adhesives

Vinylpyridine-containing latexes are a critical component of RFL dips, which are used to promote the adhesion of textile reinforcing cords (e.g., polyester, nylon, aramid) to rubber

matrices in applications like tires and conveyor belts. **3-Methyl-5-vinylpyridine** can be used in the synthesis of styrene-butadiene-vinylpyridine (SBR-VP) latex for this purpose.

Experimental Protocols

Protocol 1: Synthesis of a 3-Methyl-5-vinylpyridine-based Acrylic Pressure-Sensitive Adhesive via Emulsion Polymerization

This protocol describes the synthesis of an acrylic-based PSA incorporating **3-methyl-5-vinylpyridine**.

Materials:

- 2-Ethylhexyl acrylate (2-EHA)
- Methyl methacrylate (MMA)
- **3-Methyl-5-vinylpyridine** (3M5VP)
- Acrylic acid (AA)
- Sodium dodecyl sulfate (SDS)
- Potassium persulfate (KPS)
- Sodium bicarbonate
- Deionized water
- Nitrogen gas

Equipment:

- Jacketed glass reactor with a mechanical stirrer, condenser, thermocouple, and nitrogen inlet.
- Monomer and initiator feed pumps.

- Heating/cooling circulator.

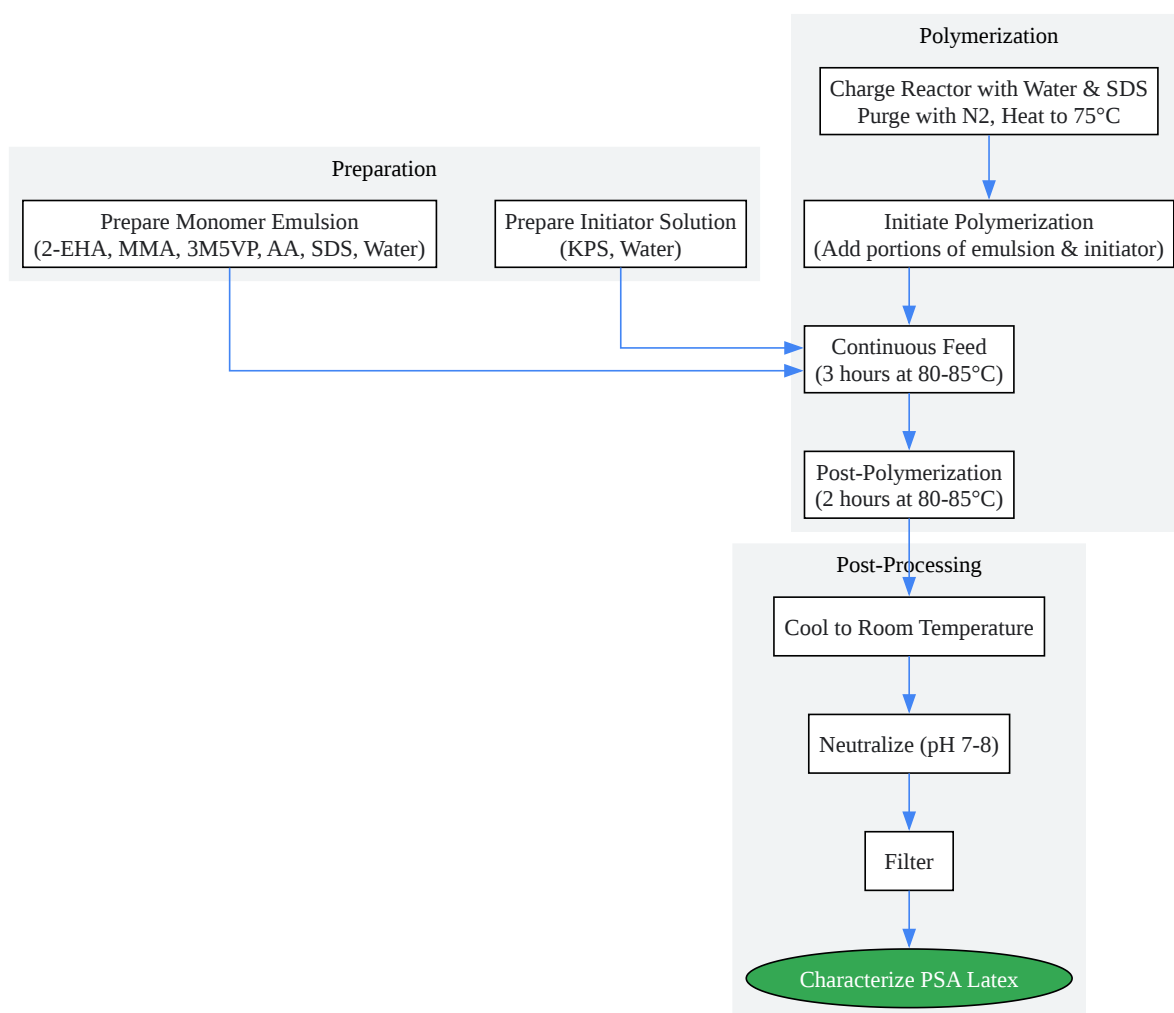
Procedure:

- Reactor Setup: Charge the reactor with deionized water and sodium dodecyl sulfate. Purge with nitrogen for 30 minutes to remove oxygen.
- Initial Charge: Heat the reactor to 75°C with continuous stirring.
- Monomer Emulsion Preparation: In a separate beaker, prepare the monomer emulsion by mixing 2-EHA, MMA, 3M5VP, AA, SDS, and deionized water.
- Initiator Solution Preparation: Prepare an aqueous solution of potassium persulfate.
- Polymerization:
 - Add a small portion of the monomer emulsion and the initiator solution to the reactor to initiate polymerization.
 - After initiation (indicated by a slight temperature increase and change in appearance), begin the continuous addition of the remaining monomer emulsion and initiator solution over a period of 3 hours.
 - Maintain the reaction temperature at 80-85°C.
- Post-Polymerization: After the feeds are complete, maintain the temperature for another 2 hours to ensure high monomer conversion.
- Cooling and Neutralization: Cool the reactor to room temperature. Neutralize the latex with a suitable base (e.g., ammonium hydroxide) to a pH of 7-8.
- Filtration: Filter the resulting latex through a fine mesh to remove any coagulum.

Representative Formulation:

Component	Weight Percentage
2-Ethylhexyl acrylate	65%
Methyl methacrylate	25%
3-Methyl-5-vinylpyridine	5%
Acrylic acid	5%
Sodium dodecyl sulfate	1.5% (of total monomers)
Potassium persulfate	0.5% (of total monomers)
Deionized water	To achieve 45-50% solids content

Experimental Workflow:



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Caption: Workflow for PSA Synthesis.

Protocol 2: Preparation of a Resorcinol-Formaldehyde-Latex (RFL) Dip with a 3-Methyl-5-vinylpyridine-based Latex

This protocol outlines the preparation of an RFL adhesive dip using a pre-made styrene-butadiene-**3-methyl-5-vinylpyridine** (SBR-3M5VP) latex.

Materials:

- Resorcinol
- Formaldehyde (37% aqueous solution)
- Sodium hydroxide solution (10%)
- SBR-3M5VP latex (approx. 41% solids)
- Deionized water

Procedure:

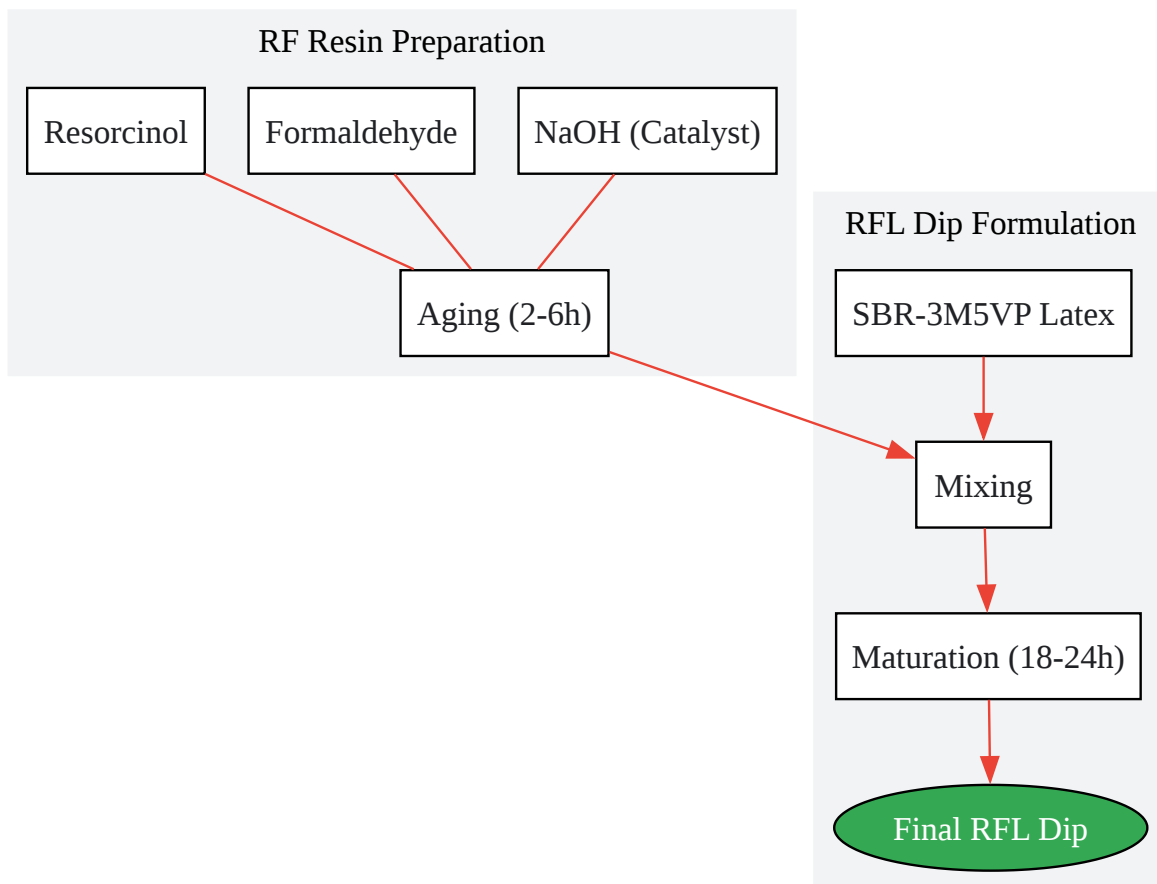
- Resorcinol-Formaldehyde (RF) Resin Preparation:
 - In a beaker, dissolve resorcinol in deionized water.
 - Slowly add the formaldehyde solution while stirring.
 - Add the sodium hydroxide solution to catalyze the reaction.
 - Allow the mixture to pre-react (age) for a specified time (e.g., 2-6 hours) at room temperature with gentle stirring.
- RFL Dip Formulation:
 - In a separate, larger vessel, add the SBR-3M5VP latex.
 - Slowly add the aged RF resin solution to the latex with continuous, gentle stirring.

- Add additional deionized water to achieve the desired final solids content.
- Allow the final RFL dip to mature for 18-24 hours at room temperature before use.

Representative Formulation:

Component	Parts by Dry Weight
SBR-3M5VP Latex	100
Resorcinol	11
Formaldehyde	6.2
Sodium Hydroxide	0.3
Final Solids Content	~20%

Logical Relationship Diagram:



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Caption: RFL Dip Formulation Process.

Performance Data (Representative)

The following tables present representative performance data for adhesives containing vinylpyridine monomers. Note: This data is for general vinylpyridine-containing adhesives and should be considered as a benchmark. The performance of adhesives with **3-methyl-5-vinylpyridine** may vary.

Table 1: Representative Properties of an Acrylic PSA with and without Vinylpyridine

Property	Standard Acrylic PSA	Acrylic PSA with Vinylpyridine (5%)
Peel Adhesion (N/25mm)	15 - 20	20 - 28
Shear Strength (hours)	24 - 48	> 72
Tack (N)	8 - 12	10 - 15
Substrate	Stainless Steel	Stainless Steel

Table 2: Representative Adhesion of RFL-Treated Cord to Rubber

Latex Type in RFL Dip	Vinylpyridine Content	Pull-out Force (N)
Styrene-Butadiene (SB)	0%	80 - 100
Styrene-Butadiene-Vinylpyridine (SB-VP)	10-15%	150 - 200

Conclusion

3-Methyl-5-vinylpyridine holds potential as a functional monomer in various adhesive formulations. Its incorporation is expected to enhance adhesion to polar substrates and improve the overall performance of the adhesive. The provided protocols, based on established chemistries of related vinylpyridine monomers, offer a solid foundation for researchers to explore the use of **3-methyl-5-vinylpyridine** in their specific applications. It is imperative to conduct thorough characterization and performance testing to optimize formulations and validate the efficacy of this monomer in adhesive systems.

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References

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